

An In-depth Technical Guide on the Physical Properties of 1-Iodopropane

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Compound of Interest

Compound Name: 1-Iodopropane

Cat. No.: B042940

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This technical guide provides a comprehensive overview of the boiling point and density of **1-iodopropane**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details experimental methodologies for property determination, and includes a visualization of the structure-property relationships.

Physical Properties of 1-Iodopropane

1-Iodopropane (also known as n-propyl iodide) is a colorless liquid that may discolor when exposed to air and light.^{[1][2]} It is an important alkylating agent and intermediate in various organic syntheses, including the manufacturing of pharmaceuticals. A thorough understanding of its physical properties is crucial for its application and for the design of chemical processes.

The key physical properties of **1-iodopropane** are summarized in the table below for easy reference and comparison.

| Property | Value | Conditions |
|--|-----------------|---|
| Boiling Point | 101-102 °C | at 1013 mbar (standard atmospheric pressure)[3][4][5] |
| 103 °C | at 1013 mbar[6] | |
| Density | 1.743 g/mL | at 25 °C[2][3] |
| 1.7780 g/mL (1778.0 kg·m ⁻³) | at 0 °C | |
| 1.6918 g/mL (1691.8 kg·m ⁻³) | at 50 °C | |
| Molar Mass | 169.99 g/mol | |
| Melting Point | -101 °C | |
| Vapor Pressure | 43 mmHg | at 25 °C[3] |
| Refractive Index | 1.504 | at 20 °C (n _{20/D})[3][4][5] |

Experimental Protocols

Accurate determination of the physical properties of a compound like **1-iodopropane** relies on standardized experimental procedures. Below are detailed methodologies for measuring its boiling point and density.

This method, also known as the Thiele tube method, is a common and efficient way to determine the boiling point of a small quantity of liquid.

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heating mantle or Bunsen burner

- Mineral oil or other suitable heating bath fluid
- Sample of **1-iodopropane**

Procedure:

- A small amount of **1-iodopropane** is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is then placed in a Thiele tube filled with a heating bath fluid, such as mineral oil.
- The Thiele tube is heated gently and uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- To confirm the boiling point, the heating is stopped, and the temperature at which the liquid is drawn back into the capillary tube is noted. This temperature should be very close to the boiling point.

A pycnometer is a flask with a close-fitting ground glass stopper with a capillary tube through it, which allows for the precise measurement of the volume of a liquid.

Materials:

- Pycnometer (e.g., 50 cm³)
- Analytical balance (precision of ± 0.0001 g)
- Thermostatic bath

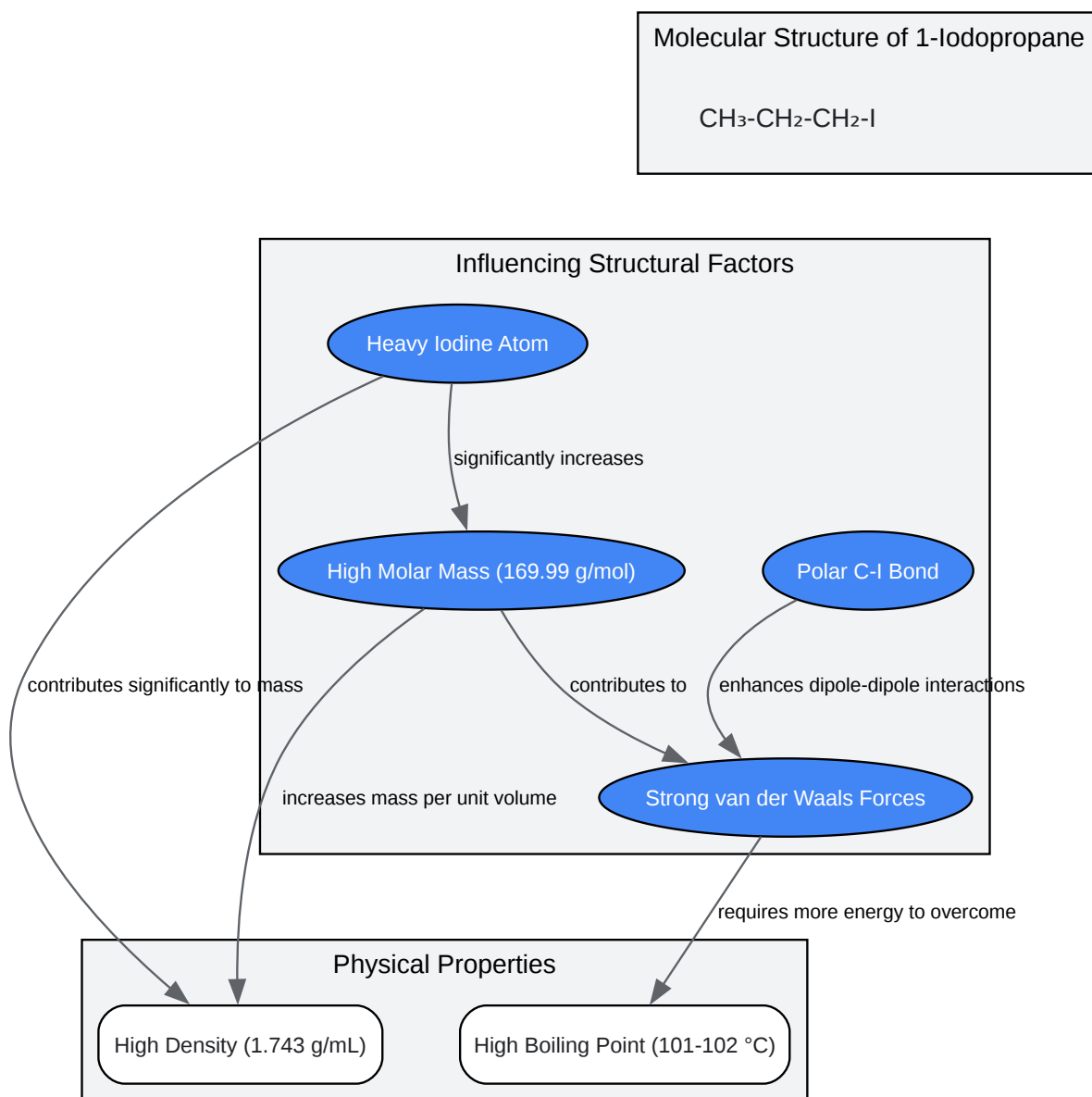
- Sample of **1-iodopropane**
- Distilled water (for calibration)
- Traveling microscope (for precise level reading)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is then filled with distilled water and placed in a thermostatic bath at a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- The water level is adjusted precisely to the calibration mark on the capillary, and the mass of the pycnometer filled with water is measured. This allows for the calculation of the exact volume of the pycnometer at that temperature.
- The pycnometer is then emptied, dried, and filled with **1-iodopropane**.
- The filled pycnometer is again brought to the desired temperature in the thermostatic bath.
- The level of **1-iodopropane** is adjusted to the calibration mark, and the total mass is measured.
- The density of **1-iodopropane** is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Structure-Property Relationships

The physical properties of **1-iodopropane** are directly influenced by its molecular structure. The following diagram illustrates the key relationships between the structural features of the molecule and its boiling point and density.



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Caption: Relationship between **1-iodopropane**'s structure and its physical properties.

The relatively high boiling point of **1-iodopropane** compared to propane is a result of stronger intermolecular van der Waals forces. These forces are enhanced by the molecule's larger size and greater number of electrons due to the presence of the iodine atom, as well as dipole-

dipole interactions arising from the polar carbon-iodine bond. The high density of **1-iodopropane** is primarily attributed to the high atomic mass of the iodine atom, which significantly increases the overall molecular mass without a proportional increase in molecular volume.

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